

GC-MS analysis of 2-(4-Chlorophenyl)-5,5-dimethylmorpholine

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Compound of Interest

Compound Name: 2-(4-Chlorophenyl)-5,5-dimethylmorpholine

CAS No.: 1017481-15-0

Cat. No.: B13063920

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Application Note: GC-MS Analysis and Fragmentation Profiling of **2-(4-Chlorophenyl)-5,5-dimethylmorpholine**

Scientific Context & Mechanistic Principles

2-(4-Chlorophenyl)-5,5-dimethylmorpholine (C₁₂H₁₆ClNO, MW: 225.71 g/mol) is a structurally complex substituted morpholine. Compounds of this class—most notably analogs of the psychostimulant phenmetrazine—are of high interest in neuropharmacology and forensic toxicology due to their monoamine transporter activity [1](#).

Analyzing this specific molecule via Gas Chromatography-Mass Spectrometry (GC-MS) presents unique physicochemical challenges. The presence of a gem-dimethyl group at the C5 position creates significant steric hindrance around the secondary amine (N4). This structural feature dictates two critical analytical realities:

- **Chromatographic Tailing:** Underivatized secondary amines interact strongly with active silanol groups on standard non-polar stationary phases, leading to peak tailing and signal

degradation [2](#).

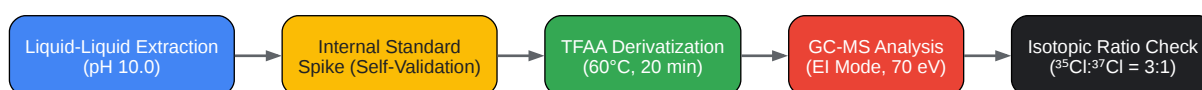
- Derivatization Kinetics: The steric bulk necessitates aggressive acylation conditions (elevated temperature) to successfully derivatize the molecule using reagents like Trifluoroacetic Anhydride (TFAA) [3](#).

Self-Validating Experimental Protocol

To ensure high-fidelity data, this protocol is designed as a self-validating system. It relies on internal standard recovery limits and strict isotopic ratio checks to automatically flag matrix interferences or incomplete derivatization.

Step-by-Step Sample Preparation

- Alkaline Extraction: Spike 1.0 mL of the aqueous sample with 50 μ L of Internal Standard (e.g., Phenmetrazine-d5, 10 μ g/mL). Adjust the pH to 10.0 using 0.1 M NaOH. Causality: A pH > 10 ensures the morpholine nitrogen (pKa ~8.5) is fully unprotonated, maximizing partitioning into the organic phase.
- Liquid-Liquid Extraction (LLE): Add 3.0 mL of ethyl acetate. Vortex for 2 minutes and centrifuge at 3000 rpm for 5 minutes. Transfer the upper organic layer to a clean borosilicate glass tube.
- Derivatization (Critical Step): Evaporate the extract to dryness under a gentle N₂ stream at 40°C. Reconstitute in 50 μ L of ethyl acetate and add 50 μ L of TFAA. Seal the vial and incubate at 60°C for 20 minutes. Causality: The 60°C incubation provides the necessary activation energy to overcome the steric hindrance imposed by the 5,5-dimethyl groups during acylation.
- Final Reconstitution: Evaporate the derivatized mixture to dryness under N₂ to remove excess TFAA and acidic byproducts. Reconstitute in 100 μ L of ethyl acetate for GC-MS injection.



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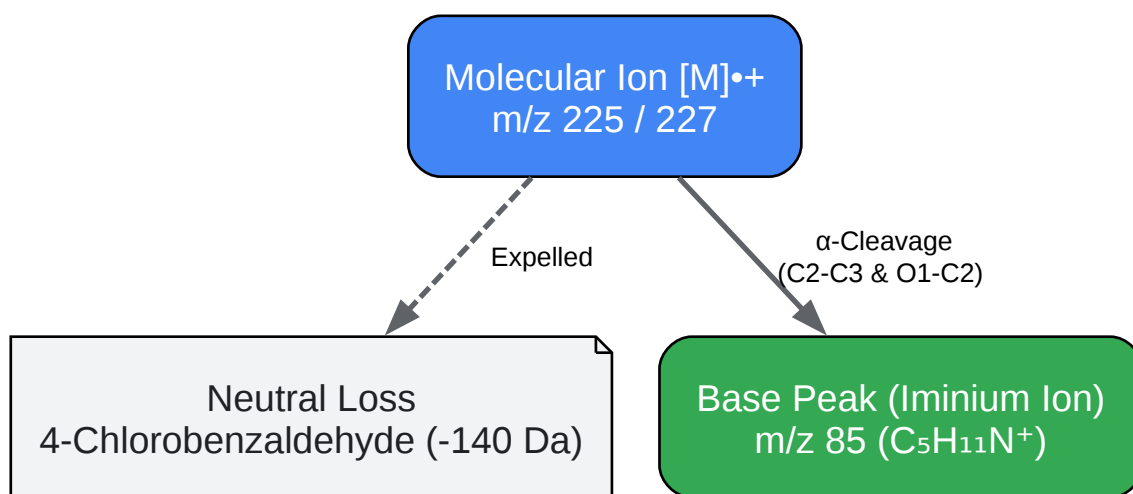
Fig 1. Self-validating GC-MS workflow for substituted morpholine analysis.

Mass Spectrometric Fragmentation Dynamics

Understanding the Electron Ionization (EI) fragmentation pathway is paramount for spectral interpretation.

Underivatized Pathway: The underivatized molecule yields a weak molecular ion $[M]^{\bullet+}$ at m/z 225 (^{35}Cl) and 227 (^{37}Cl). The dominant fragmentation route is the α -cleavage of the morpholine ring. The C2-C3 and O1-C2 bonds rupture, expelling a neutral 4-chlorobenzaldehyde molecule (140 Da). The charge is retained on the nitrogen-containing fragment, yielding a highly stable 5,5-dimethyl iminium ion at m/z 85 ($\text{C}_5\text{H}_{11}\text{N}^+$), which serves as the base peak.

System Validation via Isotopic Ratios: Because the intact molecule contains a chlorine atom, any fragment retaining the aryl ring must exhibit a strict 3:1 isotopic ratio ($^{35}\text{Cl}:^{37}\text{Cl}$). The protocol mandates that the ratio of m/z 225 to 227 (or m/z 321 to 323 for the TFA derivative) must fall within $\pm 10\%$ of theoretical values. Deviation triggers an automatic rejection of the peak as a matrix interference.



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Fig 2. EI-MS fragmentation of underivatized **2-(4-Chlorophenyl)-5,5-dimethylmorpholine**.

Quantitative Data Summaries

Table 1: Optimized GC-MS Instrument Parameters

Parameter	Specification / Setting	Rationale
Column	HP-5MS (30 m × 0.25 mm, 0.25 µm)	5% phenyl phase provides optimal resolution for halogenated aryl compounds.
Carrier Gas	Helium, Constant Flow @ 1.0 mL/min	Maintains consistent retention times across the temperature gradient.
Injection Mode	Splitless, 1 µL injection at 250°C	Maximizes sensitivity for trace-level detection.
Oven Program	100°C (1 min) → 15°C/min to 280°C (hold 5 min)	Rapid elution of the solvent front; sharp focusing of the derivatized analyte.
MS Ionization	Electron Ionization (EI), 70 eV	Standardized energy for reproducible library matching and fragmentation.
Source / Quad Temp	230°C / 150°C	Prevents condensation of high-boiling TFA derivatives in the source.

Table 2: Key Diagnostic Ions for Identification

Analyte State	Molecular Ion [M] ^{•+}	Base Peak	Key Qualifier Ions	Isotopic Ratio Check
Underivatized	m/z 225 / 227 (Weak)	m/z 85	m/z 140, m/z 70	Required on m/z 225/227
TFA-Derivatized	m/z 321 / 323 (Moderate)	m/z 181	m/z 252, m/z 111	Required on m/z 321/323

References

- Synthesis, analytical characterization and monoamine transporter activity of the new psychoactive substance 4-methylphenmetrazine (4-MPM), with differentiation from its ortho- and meta- positional isomers. National Institutes of Health (PMC). Available at:[[Link](#)]
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- A Convenient Derivatization Method for Gas Chromatography/Mass Spectrometric Determination of Phenmetrazine in Urine Using 2,2,2-Trichloroethyl Chloroformate. ASTM International / Journal of Analytical Toxicology. Available at:[[Link](#)]

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Sources

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